

2-Phenoxyethyl propionate safety data sheet

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Compound of Interest

Compound Name: 2-Phenoxyethyl propionate

CAS No.: 23495-12-7

Cat. No.: B1207134

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An In-Depth Technical Guide to the Safety Profile of **2-Phenoxyethyl Propionate**

Introduction

2-Phenoxyethyl propionate (CAS No. 23495-12-7) is an aryl alkyl alcohol simple acid ester utilized primarily as a fragrance and flavoring ingredient.^{[1][2]} Its presence in a variety of consumer products necessitates a thorough understanding of its safety profile for professionals in research, development, and manufacturing. This guide synthesizes the available toxicological, handling, and environmental data from a senior application scientist's perspective, focusing on the mechanistic underpinnings of its safety assessment and providing field-proven protocols for its handling. The narrative emphasizes the causality behind experimental conclusions, particularly where data from analogue substances are used in a read-across approach to validate safety endpoints.

Physicochemical Properties: The Foundation of Safety Assessment

The intrinsic physical and chemical properties of a substance are paramount as they dictate its behavior both in biological systems and the environment. For **2-Phenoxyethyl propionate**,

these characteristics predict its absorption, distribution, metabolism, and excretion (ADME) profile, as well as its environmental persistence.

Key properties such as its moderate octanol-water partition coefficient (Log KOW) suggest a limited potential for bioaccumulation.[3] Its low vapor pressure indicates that at room temperature, high concentrations in the air are unlikely, which is a critical factor in assessing inhalation risk.[3]

Property	Value	Significance in Safety Assessment	Source(s)
CAS Registry Number	23495-12-7	Unique chemical identifier.	[3]
Molecular Formula	C ₁₁ H ₁₄ O ₃	Defines the elemental composition.	[3]
Molecular Weight	194.23 g/mol	Influences diffusion, absorption, and transport across biological membranes.	[3]
Appearance	Colorless clear liquid	Basic physical state identification.	[4][5]
Boiling Point	262.00 to 269.72 °C at 760 mmHg	Indicates volatility; low volatility reduces inhalation exposure risk under normal conditions.	[3][5]
Flash Point	>93 °C (>200 °F)	Defines flammability hazard; a high flash point indicates low flammability.	[3][4]
Specific Gravity	1.076 to 1.084 @ 20 °C	Density relative to water.	[4][5]
Water Solubility	283.6 mg/L	Affects environmental fate and transport, as well as the potential for absorption from aqueous solutions.	[3][6]
Log KOW (o/w)	2.262 to 2.6	Predicts partitioning between fatty (octanol) and aqueous phases; a key	[3][5]

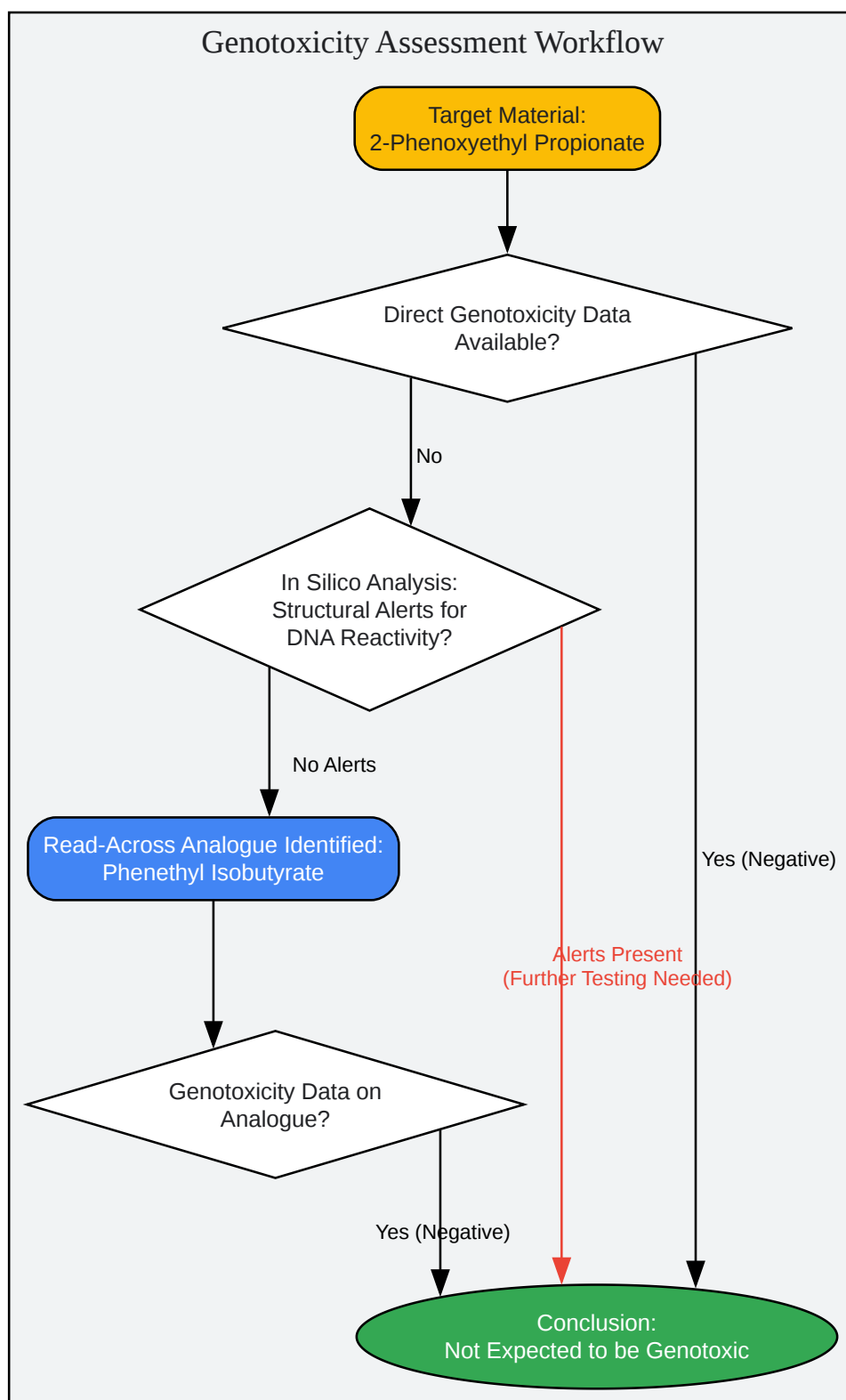
		indicator for potential bioaccumulation.
Vapor Pressure	0.00414 to 0.011 mmHg @ 20-25 °C	Low vapor pressure correlates with lower concentrations in air and reduced inhalation risk. [3][5]

Toxicological Profile: A Mechanistic and Data-Driven Approach

The toxicological evaluation of **2-Phenoxyethyl propionate** relies on a combination of direct studies, data from structurally similar "read-across" analogues, and established toxicological thresholds. This weight-of-evidence approach is a scientifically robust method for filling data gaps without unnecessary animal testing.

Genotoxicity and Mutagenicity

There is no evidence to suggest that **2-Phenoxyethyl propionate** is genotoxic.[3] This conclusion is supported by read-across data from the analogue phenethyl isobutyrate, which has shown no genotoxic potential.[3] The chemical structure of **2-Phenoxyethyl propionate** lacks the structural alerts that are typically associated with DNA reactivity.



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Caption: Workflow for assessing the genotoxicity of **2-Phenoxyethyl propionate**.

Systemic Toxicity (Repeated Dose)

No specific repeated-dose toxicity studies are available for **2-Phenoxyethyl propionate**. However, a No Observed Adverse Effect Level (NOAEL) has been established through a read-across dermal study on the analogue 2-phenoxyethyl isobutyrate.[3] Taking into account a dermal absorption rate of 22.81%, the systemic NOAEL is determined to be 228.1 mg/kg/day. [3] The Margin of Exposure (MOE) calculated from this NOAEL and the estimated human exposure from use in fragrances is considered adequate, indicating a low risk for systemic effects at current usage levels.[3]

Dermal Effects: Irritation, Sensitization, and Phototoxicity

- **Skin Sensitization:** Based on limited direct data and read-across information from 2-phenoxyethyl isobutyrate, **2-Phenoxyethyl propionate** is not considered a skin sensitizer.[3] Its chemical structure does not suggest it would react directly with skin proteins, a key step in the induction of skin sensitization.[3]
- **Phototoxicity and Photoallergenicity:** The substance does not present a concern for phototoxicity or photoallergenicity.[3] This is based on UV/Vis absorption spectra, which show no significant absorbance in the 290-700 nm range, the spectrum of sunlight that reaches the skin. The molar absorption coefficient is well below the benchmark that raises concern for photo-induced adverse effects.[3]

Reproductive and Developmental Toxicity

There are no direct reproductive toxicity data for **2-Phenoxyethyl propionate**. [3] In such cases, the Threshold of Toxicological Concern (TTC) is a pragmatic and health-protective risk assessment tool. The estimated total systemic exposure to the substance is well below the established TTC for a Cramer Class II material, indicating that reproductive effects are not a concern at current use levels.[3]

Exposure Control and Safe Handling Protocols

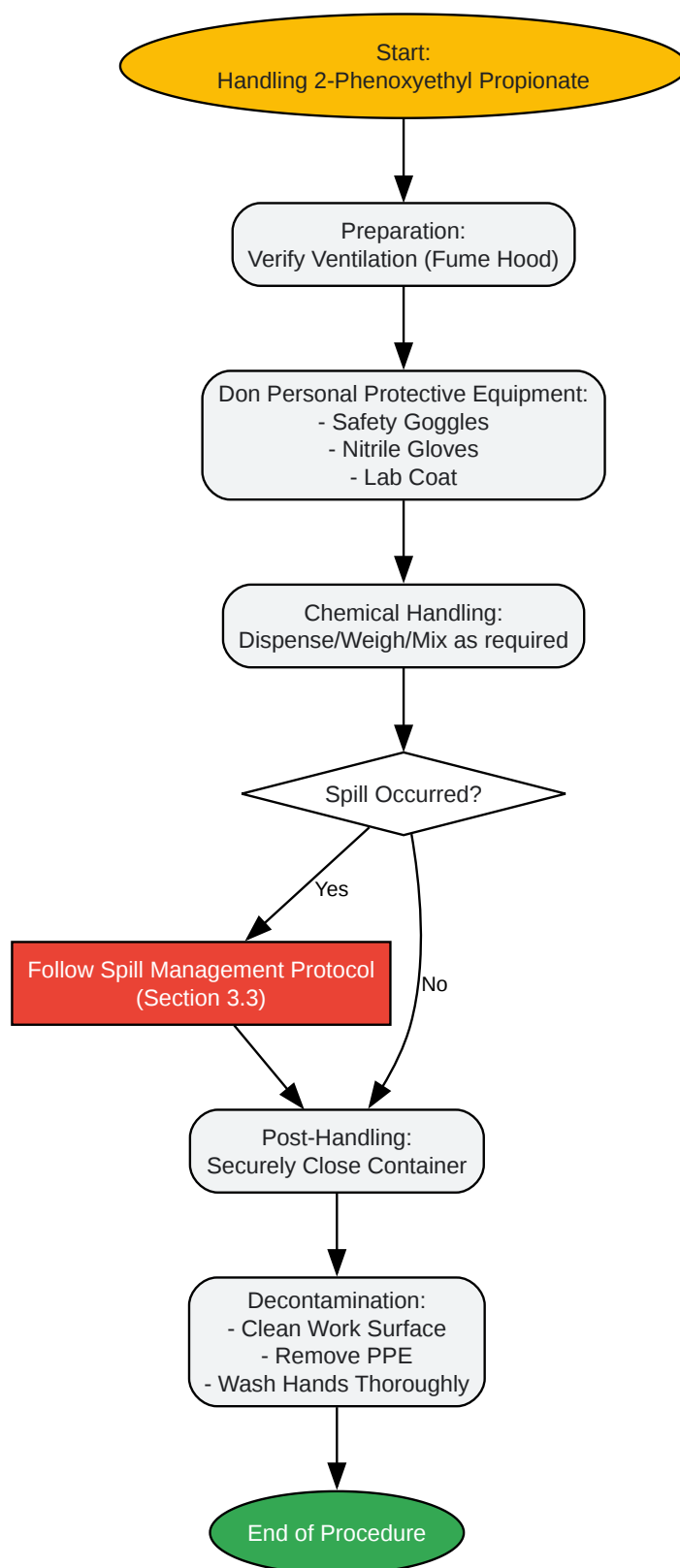
Adherence to standardized laboratory and industrial hygiene practices is essential for minimizing exposure and ensuring personnel safety.

Engineering Controls and Personal Protective Equipment (PPE)

The primary objective is to minimize dermal and inhalation exposure through a combination of engineering controls and appropriate PPE.

Standard Laboratory Handling Protocol:

- Ventilation: All handling of open containers should occur in a well-ventilated area. Use of a chemical fume hood is recommended for procedures that could generate aerosols or vapors.
[7]
- Eye Protection: Wear chemical safety goggles or glasses that conform to OSHA 29 CFR 1910.133 or European Standard EN166.[8][9]
- Hand Protection: Wear suitable chemical-resistant gloves (e.g., nitrile rubber). Change gloves immediately if they become contaminated.
- Body Protection: Wear a standard laboratory coat.[7]
- Hygiene: Do not eat, drink, or smoke in the work area. Always wash hands thoroughly after handling the chemical.[7]



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Caption: Standard workflow for safely handling **2-Phenoxyethyl propionate**.

First Aid Protocols

Immediate and appropriate first aid is critical in the event of accidental exposure. The following measures are recommended:

Exposure Route	First Aid Procedure	Source(s)
Inhalation	Move the exposed person to fresh air at once. If breathing is difficult or has stopped, provide artificial respiration. Seek medical attention if symptoms persist.	[7] [10]
Skin Contact	Immediately remove contaminated clothing. Wash the affected skin area with plenty of soap and water for 10-15 minutes. If irritation persists, seek medical attention.	[10] [11]
Eye Contact	Immediately flush the eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek medical attention.	[10] [11]
Ingestion	Do NOT induce vomiting. Clean the mouth with water. Call a poison control center or physician for guidance.	[7] [12]

Spill Management and Disposal

In the event of a spill, the area should be ventilated.[7] Absorb the liquid spill with an inert material (e.g., sand, vermiculite, or universal binder) and place it into a suitable, closed container for disposal.[8] Dispose of the waste material at an authorized site in accordance with local, state, and federal regulations. Avoid releasing the substance into the environment.[7]

Environmental Fate and Ecological Risk

Understanding the environmental impact is a key component of a complete safety profile.

- Persistence, Bioaccumulation, and Toxicity (PBT): **2-Phenoxyethyl propionate** is not considered to be Persistent, Bioaccumulative, and Toxic (PBT).[3] Its moderate Log KOW and ready biodegradability suggest it will not persist in the environment or accumulate in the food chain.[3][13]
- Aquatic Safety: A screening-level risk assessment, which compares the Predicted Environmental Concentration (PEC) with the Predicted No Effect Concentration (PNEC), found that the risk quotient is less than 1. This indicates that **2-Phenoxyethyl propionate** does not present a risk to the aquatic environment at its current volume of use.[3]

Conclusion

2-Phenoxyethyl propionate possesses a favorable safety profile for its intended applications as a fragrance and flavoring ingredient. The toxicological assessment, supported by a combination of direct data, read-across from structural analogues, and established safety thresholds, indicates a low potential for systemic toxicity, genotoxicity, skin sensitization, and reproductive effects at current exposure levels. Furthermore, the substance is not considered a significant environmental hazard. Adherence to standard industrial hygiene and safe handling protocols, including the use of appropriate engineering controls and personal protective equipment, is sufficient to ensure a high level of safety for researchers and professionals working with this material.

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